

Personal protective equipment for handling Ammonium hexachloroosmate(IV)

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Compound of Interest

Compound Name: Ammonium hexachloroosmate(IV)

Cat. No.: B13729156

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Essential Safety and Handling Guide for Ammonium Hexachloroosmate(IV)

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Ammonium hexachloroosmate(IV)** (CAS No. 12125-08-5). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

Ammonium hexachloroosmate(IV) is a hazardous chemical that can cause skin and serious eye irritation.[1][2] It may also cause respiratory irritation.[1][2] Therefore, strict adherence to the following personal protective equipment (PPE) and handling protocols is mandatory.

Personal Protective Equipment (PPE)

All personnel handling **Ammonium hexachloroosmate(IV)** must use the following personal protective equipment:

- Eye Protection: Chemical safety goggles that meet European Standard EN166 are required. [1][3]
- Hand Protection: Wear suitable chemical-resistant gloves tested according to EN 374.[2][4] Nitrile rubber gloves with a minimum thickness of 0.11 mm are a suitable option.[2]

- Skin and Body Protection: A lab coat or apron, and long-sleeved, flame and chemical-resistant protective clothing that covers the skin is necessary to prevent exposure.[5][6]
- Respiratory Protection: In situations where dust formation is likely, a particulate filter device (EN 143) or a dust mask (such as a US N95 type) is required.[2][7] Work should be conducted in a well-ventilated area, preferably under a chemical fume hood.[6]

Operational Plan: From Receipt to Disposal

A systematic approach to handling **Ammonium hexachloroosmate(IV)** is crucial for safety.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- Store the container in a tightly closed, dry, and well-ventilated place.[1][2]
- It should be stored under an inert atmosphere and protected from moisture.[1]
- Keep away from incompatible materials such as strong oxidizing agents.[1]
- Recommended storage temperature is between 15-25°C.[2][4]

2. Handling and Use:

- All handling of **Ammonium hexachloroosmate(IV)** should be performed in a designated area, such as a chemical fume hood, to ensure adequate ventilation.[1][6]
- Avoid the formation of dust.[1]
- Do not breathe dust, fumes, gas, mist, vapors, or spray.[2]
- Avoid contact with skin, eyes, and clothing.[2][4]
- Wash hands thoroughly after handling.[1]

3. Accidental Release Measures:

- In case of a spill, ensure adequate ventilation and evacuate personnel to a safe area.[8]

- Wear the appropriate personal protective equipment as outlined above.
- For containment, sweep up the spilled material and shovel it into a suitable, closed container for disposal.[1][6] Do not create dust.[8]
- Ventilate the affected area after cleanup.[2]

4. First Aid Measures:

- If Inhaled: Move the victim to fresh air and keep them at rest. If breathing is difficult, give oxygen. Seek immediate medical attention.[3][5]
- In Case of Skin Contact: Immediately wash the affected area with plenty of water for at least 15 minutes.[1] If skin irritation persists, call a physician.[1]
- In Case of Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[6] Remove contact lenses if present and easy to do so.[2] Seek medical attention.[6]
- If Swallowed: Clean the mouth with water and drink plenty of water afterward.[1] Do NOT induce vomiting.[3] Get medical attention if symptoms occur.[1]

Quantitative Data Summary

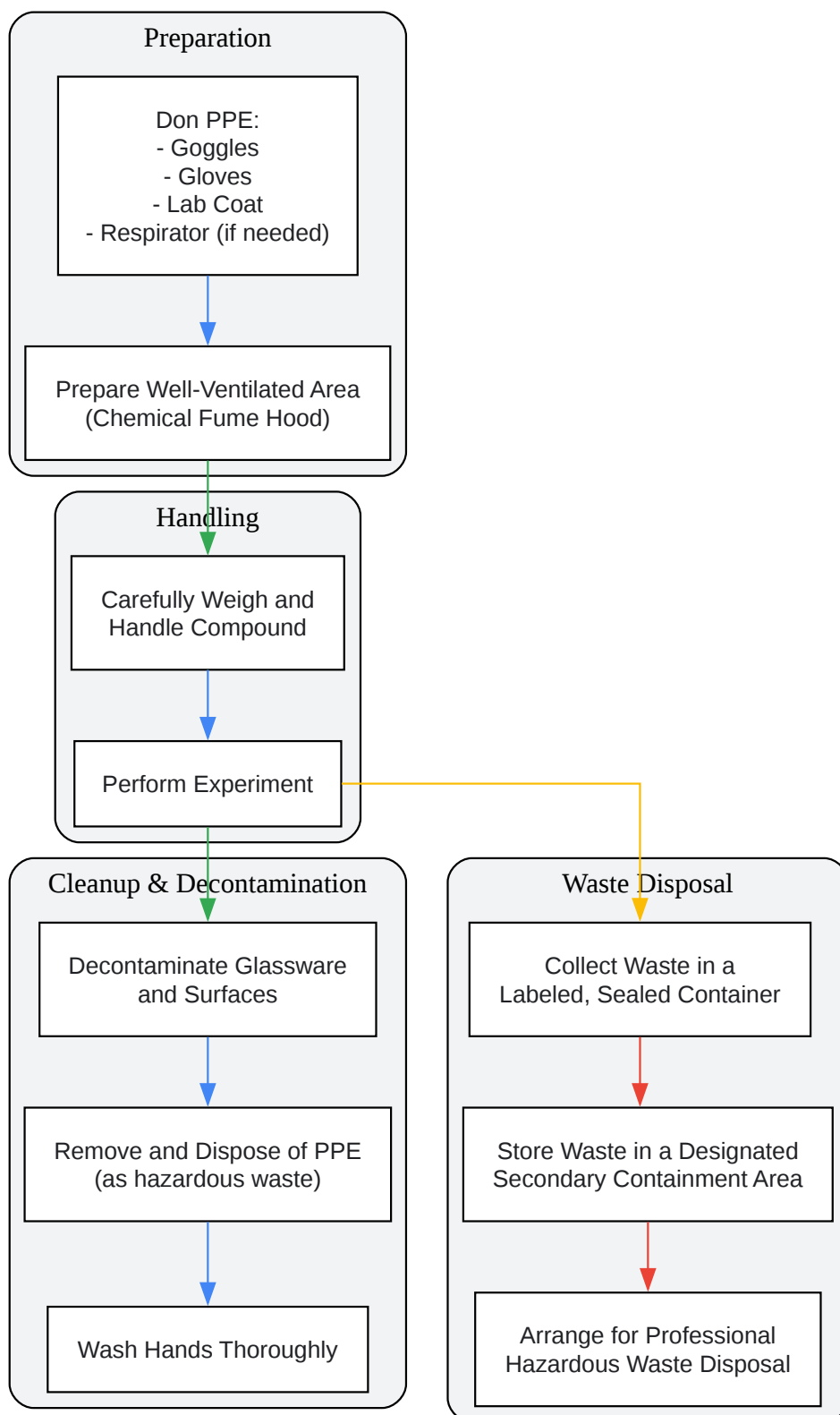
Property	Value	Reference
CAS Number	12125-08-5	[1][2][4]
Molar Mass	439.01 g/mol	[9]
Appearance	Red to dark red crystals/powder	[9]
Melting Point	170 °C (sublimes)	[2][10]
Density	2.93 g/cm ³ at 25 °C	[9][10]

Disposal Plan

The disposal of **Ammonium hexachloroosmate(IV)** and its containers must be treated as hazardous waste.[4]

- **Waste Collection:** Collect waste material in a suitable, closed, and properly labeled container. [1][8] The label should include the words "Hazardous Waste".[11]
- **Disposal Route:** Dispose of the contents and container in accordance with local, regional, and national hazardous waste regulations.[4] This should be done through an approved waste disposal plant.[2]
- **Important Considerations:** Do not empty into drains or release into the environment.[1][4] Chemical waste generators must consult all applicable regulations to ensure complete and accurate classification of the waste.[1]

Experimental Workflow



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Caption: Workflow for handling **Ammonium hexachloroosmate(IV)**.

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